

Introduction: Unveiling the Molecular Signature of 2-(Methylthio)furan

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Compound of Interest

Compound Name: 2-(methylthio)furan

CAS No.: 13129-38-9

Cat. No.: B1295398

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2-(Methylthio)furan is a volatile organic compound with significant interest in the flavor and fragrance industry, contributing to the savory and meaty notes in various food products. A comprehensive understanding of its molecular structure and purity is paramount for its effective application and for regulatory purposes. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy provide the necessary tools to elucidate the structural features and confirm the identity of this molecule. This guide offers an in-depth analysis of the spectroscopic data of **2-(methylthio)furan**, grounded in established scientific principles and supported by data from analogous compounds. We will explore the theoretical underpinnings of each technique, present detailed experimental protocols, and interpret the resulting spectral data to provide a complete molecular profile of **2-(methylthio)furan**.

Mass Spectrometry (MS): Deconstructing the Molecule

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound and deducing its structure by analyzing its fragmentation pattern upon ionization.

For a volatile compound like **2-(methylthio)furan**, Gas Chromatography-Mass Spectrometry (GC-MS) is the method of choice.

Predicted Mass Spectrum of 2-(Methylthio)furan

While a publicly available, fully annotated mass spectrum for **2-(methylthio)furan** is not readily accessible, we can predict its key features based on the known fragmentation patterns of furan derivatives and thioethers. The molecular ion peak (M^+) for **2-(methylthio)furan** (C_5H_6OS) is expected at a mass-to-charge ratio (m/z) of 114.17.

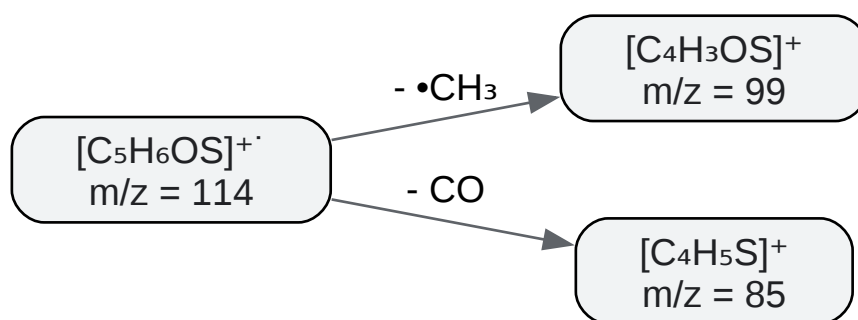
Data from the closely related isomer, 2-methyl-3-(methylthio)furan, shows a molecular ion peak at m/z 128, with major fragments at m/z 113 and 99[1]. This suggests that the loss of a methyl group (CH_3 , 15 Da) is a likely fragmentation pathway.

Table 1: Predicted Key Fragments for **2-(Methylthio)furan**

m/z	Predicted Fragment	Notes
114	$[C_5H_6OS]^+$	Molecular Ion (M^+)
99	$[C_4H_3OS]^+$	Loss of a methyl group ($-CH_3$) from the thioether moiety
85	$[C_4H_5S]^+$	Cleavage of the furan ring
71	$[C_3H_3S]^+$	Further fragmentation
45	$[CHS]^+$	Characteristic fragment for thioethers

Proposed Fragmentation Pathway

The fragmentation of **2-(methylthio)furan** is expected to be initiated by the ionization of one of the lone pair electrons on the sulfur or oxygen atom. The subsequent fragmentation will likely involve the cleavage of the C-S bonds and the furan ring.



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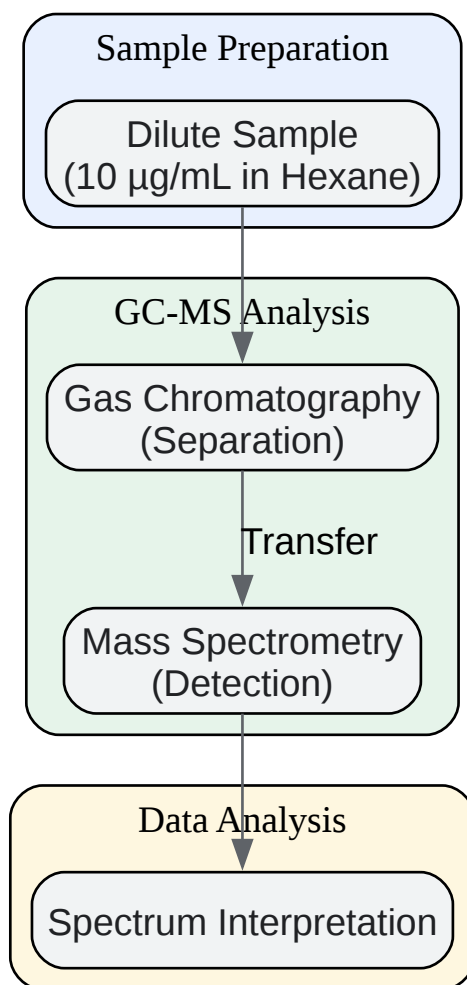
Caption: Proposed primary fragmentation of **2-(methylthio)furan**.

Experimental Protocol: GC-MS Analysis

This protocol outlines the general procedure for the analysis of a volatile liquid sample like **2-(methylthio)furan** using GC-MS.

- Sample Preparation: Prepare a dilute solution of **2-(methylthio)furan** (e.g., 10 µg/mL) in a volatile organic solvent such as dichloromethane or hexane[2].
- Instrumentation: Utilize a gas chromatograph coupled to a mass spectrometer.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Column: A non-polar column (e.g., DB-5ms) is suitable for this type of analyte.
 - Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 200.

- Ion Source Temperature: 230 °C.



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Caption: Workflow for GC-MS analysis of **2-(methylthio)furan**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Chemical Environment

NMR spectroscopy is an indispensable tool for elucidating the precise arrangement of atoms within a molecule. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon nuclei, respectively.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **2-(methylthio)furan** is expected to show signals for the three protons on the furan ring and the three protons of the methylthio group. The chemical shifts of the furan protons are influenced by the electron-donating effect of the oxygen atom and the electron-withdrawing/donating nature of the methylthio group.

Table 2: Predicted ^1H NMR Data for **2-(Methylthio)furan** in CDCl_3

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Predicted Coupling Constant (J, Hz)
H-3	6.2 - 6.4	Doublet of doublets (dd)	$J_{3,4} \approx 3.5$, $J_{3,5} \approx 1.8$
H-4	6.0 - 6.2	Doublet of doublets (dd)	$J_{4,3} \approx 3.5$, $J_{4,5} \approx 0.8$
H-5	7.2 - 7.4	Doublet of doublets (dd)	$J_{5,3} \approx 1.8$, $J_{5,4} \approx 0.8$
$-\text{SCH}_3$	2.4 - 2.6	Singlet (s)	-

The chemical shifts of furan protons are typically found between 6.0 and 7.5 ppm. The proton at the 5-position is expected to be the most downfield due to its proximity to the electronegative oxygen atom. The methyl protons of the thioether group are anticipated to appear as a singlet in the range of 2.4-2.6 ppm.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon skeleton of **2-(methylthio)furan**.

Table 3: Predicted ^{13}C NMR Data for **2-(Methylthio)furan** in CDCl_3

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	150 - 155
C-3	105 - 110
C-4	110 - 115
C-5	140 - 145
-SCH ₃	15 - 20

The carbon atom attached to the oxygen (C-2 and C-5) will be the most deshielded. The presence of the sulfur atom will also influence the chemical shift of C-2.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **2-(methylthio)furan** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Data Acquisition:
 - Acquire the spectrum using a standard single-pulse experiment.
 - Optimize the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
 - Collect a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Data Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to approximately 0-220 ppm.
 - A longer acquisition time and a larger number of scans will be necessary compared to ¹H NMR to obtain a good spectrum.

Infrared (IR) Spectroscopy: Probing the Vibrational Modes

Infrared spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Spectrum

The IR spectrum of **2-(methylthio)furan** is expected to show characteristic absorption bands for the furan ring and the C-S bond.

Table 4: Predicted Characteristic IR Absorption Bands for **2-(Methylthio)furan**

Wavenumber (cm ⁻¹)	Vibration
3100 - 3150	C-H stretching (aromatic)
2850 - 2960	C-H stretching (aliphatic -SCH ₃)
~1580, ~1480	C=C stretching (furan ring)
~1170, ~1020	C-O-C stretching (furan ring)
600 - 800	C-S stretching

The C-H stretching vibrations of the furan ring typically appear above 3100 cm⁻¹, while the aliphatic C-H stretching of the methyl group will be below 3000 cm⁻¹. The characteristic ring stretching vibrations of the furan moiety are expected in the 1400-1600 cm⁻¹ region. The C-S stretching vibration is often weak and can be found in the fingerprint region.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

ATR-FTIR is a convenient technique for obtaining the IR spectrum of a liquid sample with minimal preparation.

- **Instrument Preparation:** Ensure the ATR crystal is clean by wiping it with a solvent such as isopropanol.

- Background Spectrum: Collect a background spectrum of the empty ATR crystal.
- Sample Application: Place a small drop of **2-(methylthio)furan** directly onto the ATR crystal.
- Data Acquisition: Acquire the IR spectrum over the range of 4000-400 cm^{-1} . Co-add multiple scans (e.g., 32) to improve the signal-to-noise ratio.
- Cleaning: Clean the ATR crystal thoroughly after the measurement.

Conclusion

This guide has provided a comprehensive overview of the expected spectroscopic data for **2-(methylthio)furan** based on NMR, MS, and IR techniques. While experimental data for this specific molecule is sparse in the public domain, a detailed and reliable spectroscopic profile can be predicted by leveraging data from analogous compounds and fundamental principles of spectroscopy. The provided experimental protocols offer a robust framework for researchers to acquire high-quality data for this and similar volatile organic compounds. A thorough understanding of its spectroscopic signature is essential for the quality control and successful application of **2-(methylthio)furan** in various industries.

References

- The Good Scents Company. (n.d.). 2-methyl 5-(methyl thio) furan. Retrieved January 2, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 526618, 2-Methyl-3-(methylthio)furan. Retrieved January 2, 2026, from [\[Link\]](#).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 139389, Furan, 2-(methylthio)-. Retrieved January 2, 2026, from [\[Link\]](#).
- NIST. (n.d.). Furan, 2-[(methylthio)methyl]-. In NIST Chemistry WebBook. Retrieved January 2, 2026, from [\[Link\]](#)
- precisionFDA. (n.d.). 2-METHYL 5-(METHYL THIO) FURAN. Retrieved January 2, 2026, from [\[Link\]](#)

- Request PDF. (n.d.). Flavor chemistry of 2-methyl-3-furanthiol, an intense meaty aroma compound. Retrieved January 2, 2026, from [[Link](#)]
- PubMed. (2001). Potentiometric and spectroscopic studies on the dimethyltin(IV) complexes of 2-hydroxyhippuric acid. Retrieved January 2, 2026, from [[Link](#)]
- NIST. (n.d.). Furan, 2-methyl-. In NIST Chemistry WebBook. Retrieved January 2, 2026, from [[Link](#)]
- DTIC. (n.d.). Synthesis and Characterization of Furanic Compounds. Retrieved January 2, 2026, from [[Link](#)]
- Exploring 2-Methyl-3-(methylthio)furan: Properties and Applications. (n.d.). Retrieved January 2, 2026, from [[Link](#)]
- Sample Preparation Guidelines for GC-MS. (n.d.). Retrieved January 2, 2026, from [[Link](#)]

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Sources

- 1. 2-Methyl-3-(methylthio)furan | C₆H₈OS | CID 526618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. apps.dtic.mil [apps.dtic.mil]
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